

# An In-depth Technical Guide to Mercury(II) Chromate (CAS: 13444-75-2)

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## Compound of Interest

Compound Name: Mercury(II) chromate

Cat. No.: B081476

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **mercury(II) chromate**, a compound of significant interest due to its distinct chemical properties and the pronounced biological effects of its constituent ions. This document consolidates critical data on its physicochemical properties, synthesis, structural characteristics, and safety considerations to support research and development activities.

## Chemical and Physical Properties

**Mercury(II) chromate** ( $\text{HgCrO}_4$ ) is an inorganic compound that appears as red monoclinic crystals.<sup>[1]</sup> Its properties are largely dictated by the presence of mercury in the +2 oxidation state and chromium in the +6 oxidation state.

Table 1: Physicochemical Properties of **Mercury(II) Chromate**

Property	Value	Source
CAS Number	13444-75-2	[1][2][3][4]
Molecular Formula	CrHgO <sub>4</sub>	[1][2][3][5]
Molar Mass	316.59 g/mol	[2][5]
Density	6.06 g/cm <sup>3</sup>	[1][3]
Appearance	Red monoclinic crystals	[1]
Solubility	Slightly soluble in water	[1][3]
Melting Point	Decomposes upon heating	[1][3]

## Synthesis of Mercury(II) Chromate

The most common and straightforward method for synthesizing **mercury(II) chromate** is through an aqueous precipitation reaction.[2] This technique involves the reaction of a soluble mercury(II) salt with a soluble chromate salt.

## Experimental Protocol: Aqueous Precipitation

This protocol describes a general method for the laboratory-scale synthesis of **mercury(II) chromate** via aqueous precipitation.

Materials:

- Mercury(II) nitrate monohydrate (Hg(NO<sub>3</sub>)<sub>2</sub>·H<sub>2</sub>O)
- Potassium chromate (K<sub>2</sub>CrO<sub>4</sub>)
- Deionized water
- Stir plate and stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel and flask)

- Drying oven

#### Procedure:

- Prepare a solution of mercury(II) nitrate monohydrate by dissolving a stoichiometric amount in deionized water in a beaker.
- In a separate beaker, prepare a solution of potassium chromate by dissolving a 1:1 molar ratio equivalent in deionized water.
- While stirring the mercury(II) nitrate solution, slowly add the potassium chromate solution. This controlled addition helps in the formation of a filterable precipitate.[2]
- A red precipitate of **mercury(II) chromate** will form immediately upon the addition of the potassium chromate solution.
- Continue stirring the mixture for a period to ensure the reaction goes to completion.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the collected **mercury(II) chromate** in a drying oven at a low temperature to avoid decomposition.

Note on Particle Size Control: The particle size of the resulting **mercury(II) chromate** can be influenced by the synthesis conditions. The application of ultrasonic agitation during the precipitation process has been shown to reduce the median particle size significantly, which can be crucial for applications requiring a high surface area.[2]

## Crystal Structure

Early crystallographic studies have identified multiple phases of **mercury(II) chromate**, including an anhydrous form ( $\text{HgCrO}_4$ ), a hemihydrate ( $\text{HgCrO}_4 \cdot \frac{1}{2}\text{H}_2\text{O}$ ), and a basic salt.[2] Single-crystal X-ray diffraction has revealed that in the monoclinic  $\alpha\text{-HgCrO}_4$ , mercury atoms are almost linearly bonded to two oxygen atoms from different chromate tetrahedra, forming endless zigzag chains.[2] The chromate tetrahedra themselves have distinct bridging and terminal Cr-O bond lengths.[2]

## Applications in Research

Due to its high toxicity, the applications of **mercury(II) chromate** are limited. However, it has been explored as an oxidizing agent in organic synthesis, particularly for the conversion of alcohols to carbonyl compounds.[2] Its use in this capacity is not widespread due to the availability of safer and more efficient reagents.[2] Current research interests are more focused on its fundamental material properties and structural characterization.[2]

## Safety and Toxicology

Both mercury and hexavalent chromium are highly toxic, making **mercury(II) chromate** a hazardous substance that must be handled with extreme caution.

Toxicity of Constituent Ions:

- Mercury(II): Mercury is a potent neurotoxin. Acute exposure can cause lung damage, while chronic exposure can lead to severe neurological and renal damage.[6]
- Chromate ( $\text{Cr}^{6+}$ ): Hexavalent chromium is a known carcinogen and can cause damage to the respiratory system, kidneys, liver, and skin upon exposure.[7][8] It is also a skin sensitizer.

Handling and Personal Protective Equipment (PPE):

- Work with **mercury(II) chromate** should be conducted in a well-ventilated chemical fume hood.[9]
- Appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles, must be worn at all times.[9]
- Avoid inhalation of dust and fumes.[9] In case of dust formation, respiratory protection may be necessary.
- Avoid contact with skin and eyes.[4] In case of contact, wash the affected area immediately with plenty of water.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[4]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician immediately.[4]

## Visualizations

### Synthesis Workflow

Caption: Aqueous precipitation workflow for the synthesis of **mercury(II) chromate**.

### General Toxicity Pathway of Constituent Ions

Caption: Generalized toxicity pathways of mercury(II) and chromate ions.

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